

4-(Methylsulfinyl)butanenitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Methylsulfinyl)butanenitrile

Cat. No.: B1266595

[Get Quote](#)

An In-depth Technical Guide to **4-(Methylsulfinyl)butanenitrile**: Molecular Properties

This guide provides the fundamental molecular properties of **4-(Methylsulfinyl)butanenitrile**, a compound relevant to researchers and professionals in drug development and chemical research.

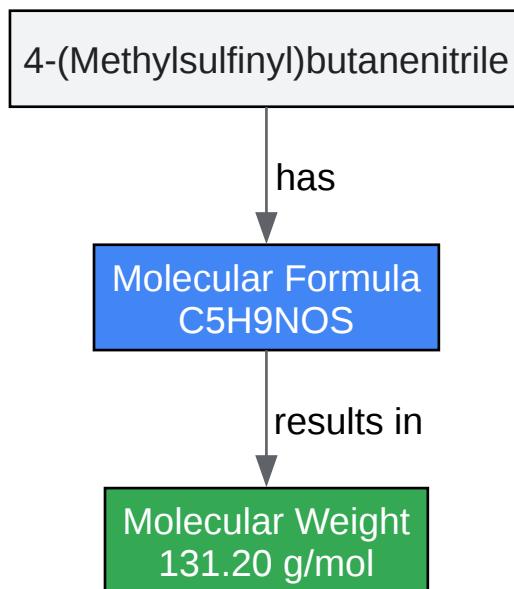
Core Molecular Data

The foundational quantitative data for **4-(Methylsulfinyl)butanenitrile** is its molecular formula and weight. These properties are crucial for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C5H9NOS	[1] [2] [3] [4]
Molecular Weight	131.20 g/mol	[1] [2] [5]
Synonyms	1-Cyano-3-methylsulfinylpropane, 4-methanesulfinylbutanenitrile	[1] [3]
CAS Number	61121-65-1	[1] [2] [5]

Logical Relationship of Chemical Properties

The chemical structure dictates the molecular formula, which in turn determines the molecular weight. This hierarchical relationship is fundamental to chemoinformatics.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Methylsulfinyl)butanenitrile | C5H9NOS | CID 100579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 61121-65-1|4-(Methylsulfinyl)butanenitrile|BLD Pharm [bldpharm.com]
- 3. GSRS [gsrs-dev-public.ncats.io]
- 4. 4-(METHYLSULFINYL)BUTANENITRILE [drugfuture.com]
- 5. 4-(Methylsulfinyl)butanenitrile | 61121-65-1 | Benchchem [benchchem.com]

- To cite this document: BenchChem. [4-(Methylsulfinyl)butanenitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266595#4-methylsulfinyl-butanenitrile-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com